

Safeguarding Your Research: A Comprehensive Guide to Handling 1,3-Butanediol Diacetate

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Compound of Interest

Compound Name: 1,3-Butanediol diacetate

Cat. No.: B073191

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For laboratory professionals engaged in scientific research and drug development, ensuring a safe handling and disposal protocol for all chemicals is paramount. This guide provides essential, immediate safety and logistical information for the use of **1,3-Butanediol diacetate**, outlining the necessary personal protective equipment (PPE), operational procedures, and disposal plans to foster a secure research environment.

Essential Safety and Handling Information

1,3-Butanediol diacetate is a combustible liquid that requires careful handling to prevent contact with skin, eyes, and inhalation of vapors.^[1] Adherence to proper safety protocols is crucial to mitigate potential risks.

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense when handling **1,3-Butanediol diacetate**. The following table summarizes the required equipment:

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles	Must conform to EN166 (EU) or NIOSH (US) standards.[1][2]
Hand Protection	Chemical-resistant, impervious gloves	Gloves must be inspected before use and satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2] Proper glove removal technique (without touching the outer surface) should be followed.[1]
Skin and Body Protection	Fire/flammable resistant and impervious clothing, lab coat, or overalls	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	Respirators and their components should be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

Operational Plan:

A systematic approach to handling **1,3-Butanediol diacetate** from reception to disposal is critical for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[2][3]

- Keep away from heat, sparks, open flames, and hot surfaces.
- Store separately from incompatible materials such as strong oxidizing agents, acid chlorides, acid anhydrides, chloroformates, and reducing agents.[1][3]

2. Handling and Use:

- Always handle in a well-ventilated area.[2]
- Avoid contact with skin and eyes.[1][2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly before breaks and at the end of the workday.[1]

3. Accidental Release Measures:

- In case of a spill, remove all sources of ignition.[2]
- Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Use personal protective equipment, including chemical-impermeable gloves.[2]
- For small spills, absorb with an inert dry material and place in an appropriate waste disposal container.[3] For large spills, contain with sand, earth, or vermiculite.[3][5]
- Prevent the chemical from entering drains or waterways.[1][2][3]

First Aid Procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Disposal Plan:

Proper disposal of **1,3-Butanediol diacetate** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of the chemical in suitable and closed containers.[2] Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations.[2] Do not discharge into sewer systems.[2]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2] Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill.[2]

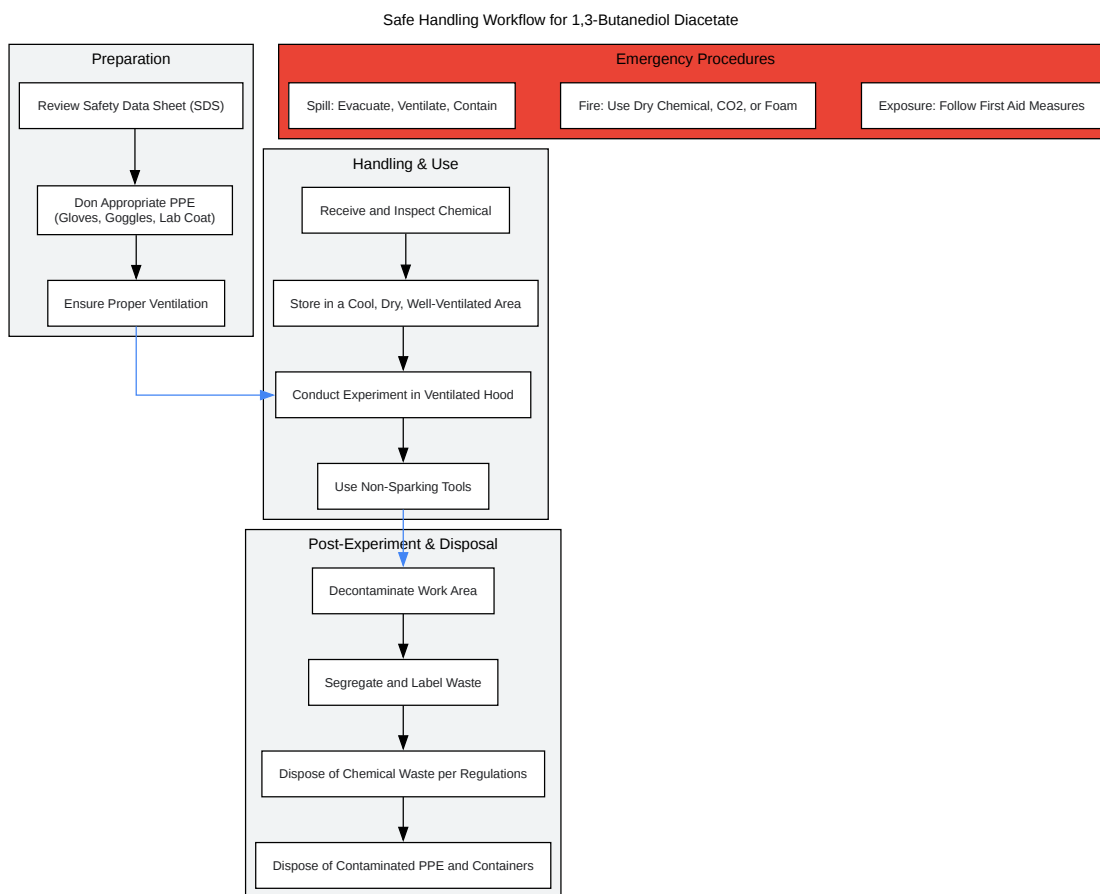
Quantitative Safety Data

The following table provides key quantitative safety and physical properties of **1,3-Butanediol diacetate** for quick reference.

Property	Value
Acute Toxicity (Oral LD50, rat)	6,860 mg/kg bw[2]
Acute Toxicity (Dermal LD50, rabbit)	> 2,000 mg/kg bw[2]
Acute Toxicity (Inhalation LC0, rat)	129 ppm[2]
Boiling Point	222 °C at approx. 1,013 hPa[2]
Melting Point/Freezing Point	-78 °C[2]
Flash Point	Combustible liquid (Category 4)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1,3-Butanediol diacetate** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **1,3-Butanediol diacetate**.

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